

Mass Spectrometry Data for Daturaolone

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Compound Focus: Daturaolone

CAS No.: 41498-80-0

Cat. No.: S561763

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The table below summarizes the mass spectrometry instrumentation and key spectral data for **daturaolone** as reported in the scientific literature.

Aspect	Reported Data
Instrumentation	Jeol-JMS-HX-110 mass spectrometer; Finnigan MAT-312 and MAT-95 XP [1].
Ionization Mode	Electron Impact (EI) and High-Resolution Electron Impact (HR-EI-MS) [1].
Measured Ions	Given in m/z (%) [1].
Characteristic IR Bands (KBr, cm^{-1})	1599 (C=C), 1699 (C=O), 2918 [2].

Experimental Workflow for Isolation and Characterization

The mass spectrometry analysis is typically one part of a broader process to isolate and fully characterize **daturaolone**. The following diagram outlines the general workflow described across multiple studies:

*General workflow for **daturaolone** isolation and characterization*

The specific protocols for extraction and isolation are as follows:

- **Extraction and Fractionation:** Dried and powdered plant material (e.g., fruits of *Datura metel* or barks of *Pistacia integerrima*) is typically subjected to cold maceration with methanol [1] [3] [2]. The crude methanolic extract is then suspended in water and successively partitioned with solvents of increasing polarity, such as *n*-hexane, chloroform, and ethyl acetate [1] [2].
- **Isolation and Purification:** The chloroform fraction is often identified via Thin-Layer Chromatography (TLC) as containing the target compounds. This fraction is then subjected to normal-phase silica gel column chromatography, eluted with a gradient of *n*-hexane and ethyl acetate [1] [3] [2]. Numerous fractions are collected and combined based on TLC profiles. **Daturaolone** is ultimately obtained as white crystals through repeated chromatography and recrystallization from solvent mixtures like *n*-hexane and ethyl acetate [1] [3].

Key Technical Context

For comprehensive characterization, mass spectrometry is used alongside other techniques. One study reported using a suite of spectroscopic methods including ¹H-NMR, ¹³C-NMR, HMBC, HMQC, NOESY, COSY, HREI-MS, and IR [1]. The structure of **daturaolone** was confirmed by X-ray crystallography [1] [3].

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